

A Comprehensive Technical Guide to the Solubility of CY5.5-COOH Chloride

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Compound of Interest

Compound Name: CY5.5-COOH chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of **CY5.5-COOH chloride**, a near-infrared fluorescent dye, in dimethyl sulfoxide (DMSO) and other common organic solvents. This document is intended to be a valuable resource for researchers and professionals in the fields of biotechnology and drug development who utilize fluorescent labeling techniques.

Core Properties of CY5.5-COOH Chloride

CY5.5-COOH chloride is a member of the cyanine dye family, characterized by two nitrogen-containing heterocyclic rings linked by a polymethine bridge. This structure imparts the dye with a high molar extinction coefficient and strong fluorescence in the near-infrared spectrum, making it an ideal candidate for a variety of bioimaging applications. The presence of a carboxylic acid group allows for the covalent labeling of biomolecules.

Solubility Profile of CY5.5-COOH Chloride

The solubility of **CY5.5-COOH chloride** is a critical parameter for its effective use in labeling and imaging experiments. As a non-sulfonated cyanine dye, it exhibits limited solubility in

aqueous solutions but is readily soluble in various organic solvents.[1][2] This section provides a summary of its solubility in commonly used laboratory solvents.

It is known that CY5.5 and similar dyes exhibit enhanced solubility in less polar solvents such as dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).[1]

Solvent	Reported Solubility	Compound	Notes
Dimethyl Sulfoxide (DMSO)	Soluble	CY5.5-COOH chloride	Consistently reported as a suitable solvent. [2]
Dimethylformamide (DMF)	Soluble	CY5.5-COOH chloride	Frequently recommended as a solvent for non-sulfonated cyanine dyes.[2]
Methanol	Readily Soluble	CY5.5-COOH	[3]
Dichloromethane (DCM)	Soluble	Cyanine5.5 carboxylic acid	[4]
Ethanol	approx. 5 mg/mL	Cy7	Data for a related cyanine dye.[5]
DMSO	approx. 10 mg/mL	Cy7	Data for a related cyanine dye.[5]
DMF	approx. 10 mg/mL	Cy7	Data for a related cyanine dye.[5]

Experimental Protocols

General Protocol for Dissolving CY5.5-COOH Chloride

For most applications, such as labeling proteins or other biomolecules in an aqueous buffer, a stock solution of **CY5.5-COOH chloride** is first prepared in an organic solvent.

Materials:

- **CY5.5-COOH chloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Microcentrifuge

Procedure:

- Allow the vial of **CY5.5-COOH chloride** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock solution concentration. For many applications, a stock solution of 10 mg/mL is prepared.
- Vortex the vial thoroughly until all the dye is completely dissolved. The solution should be clear and free of any particulate matter.
- Briefly centrifuge the vial to collect the entire stock solution at the bottom.
- Store the stock solution at -20°C, protected from light. For long-term storage, aliquoting the stock solution is recommended to avoid repeated freeze-thaw cycles.

Protocol for Determining Kinetic Solubility

The following protocol, adapted from standard kinetic solubility assay procedures, can be used to determine the solubility of **CY5.5-COOH chloride** in a specific organic solvent.^[6] This method relies on nephelometry to detect undissolved particles.

Materials:

- **CY5.5-COOH chloride**
- High-purity organic solvents (e.g., DMSO, DMF, Methanol)
- 96-well microtiter plate
- Automated liquid handler (optional, for high-throughput screening)

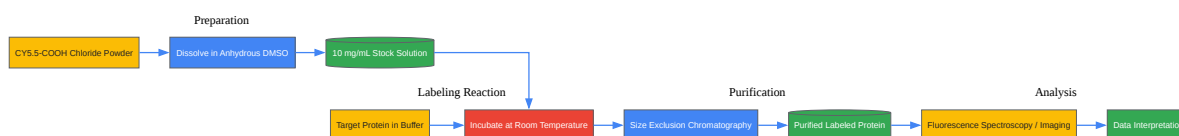
- Plate shaker
- Nephelometer

Procedure:

- Preparation of Stock Solution: Prepare a high-concentration stock solution of **CY5.5-COOH chloride** in the chosen organic solvent (e.g., 20 mg/mL in DMSO).
- Serial Dilutions: In a 96-well plate, perform serial dilutions of the stock solution with the same organic solvent to create a range of concentrations.
- Incubation: Seal the plate and incubate at a controlled temperature (e.g., 25°C) on a plate shaker for a set period (e.g., 2 hours) to allow the solution to reach equilibrium.
- Measurement: Measure the light scattering of each well using a nephelometer.
- Data Analysis: Plot the nephelometric signal against the compound concentration. The concentration at which a significant increase in light scattering is observed indicates the limit of solubility.

Visualizing Experimental Workflow

The following diagram illustrates a typical experimental workflow for labeling a target protein with **CY5.5-COOH chloride** and subsequent purification and analysis.



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Caption: Experimental workflow for protein labeling with **CY5.5-COOH chloride**.

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